

Methyl 4-fluorobenzoate mass spectrum

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Compound of Interest

Compound Name: Methyl 4-fluorobenzoate

Cat. No.: B044510

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An In-depth Technical Guide on the Mass Spectrum of **Methyl 4-fluorobenzoate**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the mass spectrometry of **methyl 4-fluorobenzoate**, a compound of interest in various fields including pharmaceutical and agrochemical synthesis. Understanding its fragmentation behavior is crucial for its identification and characterization in complex mixtures.

Data Presentation

The electron ionization (EI) mass spectrum of **methyl 4-fluorobenzoate** is characterized by a distinct molecular ion peak and several major fragment ions. The quantitative data, as sourced from the NIST Mass Spectrometry Data Center, is summarized in the table below.[\[1\]](#)

Mass-to-Charge Ratio (m/z)	Relative Intensity (%)	Proposed Fragment Ion
154	40	$[\text{C}_8\text{H}_7\text{FO}_2]^+\bullet$ (Molecular Ion)
123	100	$[\text{C}_7\text{H}_4\text{FO}]^+$
95	70	$[\text{C}_6\text{H}_4\text{F}]^+$
75	30	$[\text{C}_5\text{H}_4\text{F}]^+$
59	15	$[\text{COOCH}_3]^+$
50	20	$[\text{C}_4\text{H}_2]^+$

Experimental Protocols

Electron Ionization Mass Spectrometry (EI-MS)

The mass spectrum of **methyl 4-fluorobenzoate** is typically acquired using a gas chromatograph coupled to a mass spectrometer (GC-MS) with an electron ionization source.

Methodology:

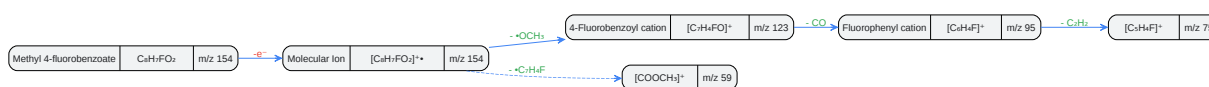
- **Sample Introduction:** A dilute solution of **methyl 4-fluorobenzoate** in a volatile solvent (e.g., methanol or dichloromethane) is injected into the gas chromatograph. The sample is vaporized in the heated injection port and separated from the solvent and any impurities on a capillary column (e.g., a nonpolar SE-30 column).
- **Ionization:** The separated analyte molecules eluting from the GC column enter the ion source of the mass spectrometer. In the ion source, the gaseous molecules are bombarded with a beam of high-energy electrons (typically 70 eV). This causes the removal of an electron from the molecule, resulting in the formation of a positively charged molecular ion ($[M]^+\bullet$).
- **Fragmentation:** The high internal energy of the molecular ion leads to its fragmentation into smaller, charged fragment ions and neutral radicals or molecules. The fragmentation pattern is characteristic of the molecule's structure.
- **Mass Analysis:** The positively charged ions (molecular ion and fragment ions) are accelerated out of the ion source and into a mass analyzer (e.g., a quadrupole or time-of-flight analyzer). The mass analyzer separates the ions based on their mass-to-charge ratio (m/z).
- **Detection:** An electron multiplier or similar detector records the abundance of each ion at a specific m/z value, generating the mass spectrum.

Mandatory Visualization

Fragmentation Pathway of **Methyl 4-fluorobenzoate**

The following diagram illustrates the proposed fragmentation pathway for **methyl 4-fluorobenzoate** under electron ionization. The pathway is initiated by the formation of the

molecular ion, which then undergoes a series of fragmentation steps to yield the observed major ions.



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Caption: Proposed fragmentation pathway of **methyl 4-fluorobenzoate** in EI-MS.

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References

- 1. Methyl 4-fluorobenzoate [webbook.nist.gov]
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